

# Proper Disposal of Crizotinib-d5: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Crizotinib-d5

Cat. No.: B3026244

[Get Quote](#)

For immediate release: This document provides essential procedural guidance for the safe and compliant disposal of **Crizotinib-d5**, ensuring the safety of laboratory personnel and the protection of the environment. Researchers, scientists, and drug development professionals should adhere to these protocols to mitigate risks associated with this compound.

**Crizotinib-d5**, a deuterated analog of the potent ALK and c-MET inhibitor Crizotinib, requires careful handling and disposal due to its potential hazards. Safety Data Sheets (SDS) indicate that Crizotinib is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation.[1] Furthermore, it is classified as an environmentally hazardous substance and is very toxic to aquatic life.[2] Therefore, proper disposal is not merely a regulatory requirement but a critical aspect of responsible laboratory practice.

## Step-by-Step Disposal Procedures

Adherence to the following steps is mandatory for the disposal of **Crizotinib-d5** and its contaminated materials:

- **Do Not Dispose in General Waste or Sewer Systems:** Under no circumstances should **Crizotinib-d5** be disposed of with household garbage or poured down the drain.[1] Its toxicity to aquatic life necessitates preventing its entry into groundwater, water courses, or sewage systems.[1]
- **Treat as Hazardous Waste:** All **Crizotinib-d5** waste, including unused product, empty containers, and contaminated personal protective equipment (PPE), must be treated as

hazardous waste.

- Segregate and Label Waste:
  - Collect all solid waste, such as contaminated gloves, wipes, and vials, in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Liquid waste containing **Crizotinib-d5** should be collected in a separate, leak-proof, and appropriately labeled container.
- Engage a Licensed Hazardous Waste Disposal Company: The disposal of **Crizotinib-d5** must be conducted through a licensed and qualified hazardous material disposal company. [3] These companies are equipped to handle and treat chemical waste in accordance with federal, state, and local regulations.
- Consider Incineration: Where permissible and available, incineration in a facility equipped with an afterburner and scrubber is a recommended method for the destruction of Crizotinib. [3] This should be carried out by the licensed disposal company.
- Maintain Documentation: Keep detailed records of the disposal process, including the date, quantity of waste, and the name of the disposal company. This documentation is crucial for regulatory compliance.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Crizotinib-d5**.

### Crizotinib-d5 Disposal Decision Workflow

## Key Safety and Handling Reminders

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, lab coats, and eye protection, when handling **Crizotinib-d5**.
- Avoid Dust and Aerosol Generation: Handle the solid compound in a manner that minimizes the creation of dust.

- **Spill Management:** In the event of a spill, contain the material and clean the area thoroughly with an appropriate absorbent material. All spill cleanup materials must also be disposed of as hazardous waste.
- **Regulatory Compliance:** It is the responsibility of the researcher and their institution to be aware of and comply with all relevant national and local regulations governing hazardous waste disposal.[4]

By implementing these procedures, laboratories can ensure the safe handling and disposal of **Crizotinib-d5**, fostering a secure research environment and upholding their commitment to environmental stewardship.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 3. [cleanchemlab.com](https://cleanchemlab.com) [[cleanchemlab.com](https://cleanchemlab.com)]
- 4. [cdn.pfizer.com](https://cdn.pfizer.com) [[cdn.pfizer.com](https://cdn.pfizer.com)]
- To cite this document: BenchChem. [Proper Disposal of Crizotinib-d5: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026244#crizotinib-d5-proper-disposal-procedures>]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)